

Application Notes and Protocols: ICI 174864 in a Rat Hemorrhagic Shock Model

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Compound of Interest

Compound Name: ICI 174864

Cat. No.: B549361

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ICI 174864 is a selective δ -opioid receptor antagonist.[1] In the context of hemorrhagic shock, the administration of **ICI 174864** has been investigated for its potential therapeutic benefits. Studies have shown that it can improve hemodynamic parameters and survival rates in animal models of uncontrolled hemorrhagic shock.[2] These application notes provide a detailed overview of the use of **ICI 174864** in a rat model of hemorrhagic shock, including effective dosages, experimental protocols, and the underlying signaling pathway.

Data Presentation

The following table summarizes the quantitative data from a key study investigating the dose-dependent effects of **ICI 174864** in a rat model of uncontrolled hemorrhagic shock.

Dose of ICI 174864 (mg/kg)	Mean Arterial Pressure (MAP)	Survival Time	8-hour Survival Rate	24-hour Survival Rate (with 1/4 LR)
0.1	Dose-dependent increase	Significantly prolonged	Significantly increased	Not specified
0.3	Dose-dependent increase	Significantly prolonged	Significantly increased	Not specified
0.5	Dose-dependent increase	Significantly prolonged	Significantly increased	Not specified
1	Dose-dependent increase	Significantly prolonged	Significantly increased	Not specified
3	Best effect observed	Significantly prolonged	Significantly increased	70% ^[2]
5	Effect not superior to 3 mg/kg	Not specified	Not specified	Not specified
Control (Lactated Ringer's)	Lower than ICI 174864 groups	Shorter than ICI 174864 groups	10%	10%
Hypotensive Resuscitation	Lower than ICI 174864 groups	Not specified	Not specified	50%

Data extracted from Li et al., Anesthesiology, 2013.^[2]

Experimental Protocols

This section details the methodology for inducing hemorrhagic shock in rats and the subsequent administration of **ICI 174864** as described in the cited literature.

Animal Model

- Species: Male Wistar rats or Sprague-Dawley rats are commonly used.
- Weight: Typically 250-300g.

- **Anesthesia:** Anesthesia is induced and maintained throughout the experiment. Common methods include isoflurane inhalation or intraperitoneal injection of pentobarbital (e.g., 50 mg/kg).

Surgical Preparation

- **Catheterization:** The femoral artery and vein are cannulated for blood pressure monitoring, blood withdrawal, and drug/fluid infusion.
- **Stabilization:** A stabilization period of approximately 30 minutes is allowed after surgical procedures before inducing shock.

Induction of Hemorrhagic Shock

- **Uncontrolled Hemorrhagic Shock Model:** A widely used model involves tail amputation to induce uncontrolled bleeding.
- **Controlled Hemorrhagic Shock Model:** This involves withdrawing a specific percentage of the total blood volume (e.g., 40-50%) over a set period to achieve and maintain a target mean arterial pressure (MAP), typically between 25-40 mmHg.
- **Shock Period:** The animals are maintained in a state of shock for a defined period, often 60 to 120 minutes.

Administration of ICI 174864

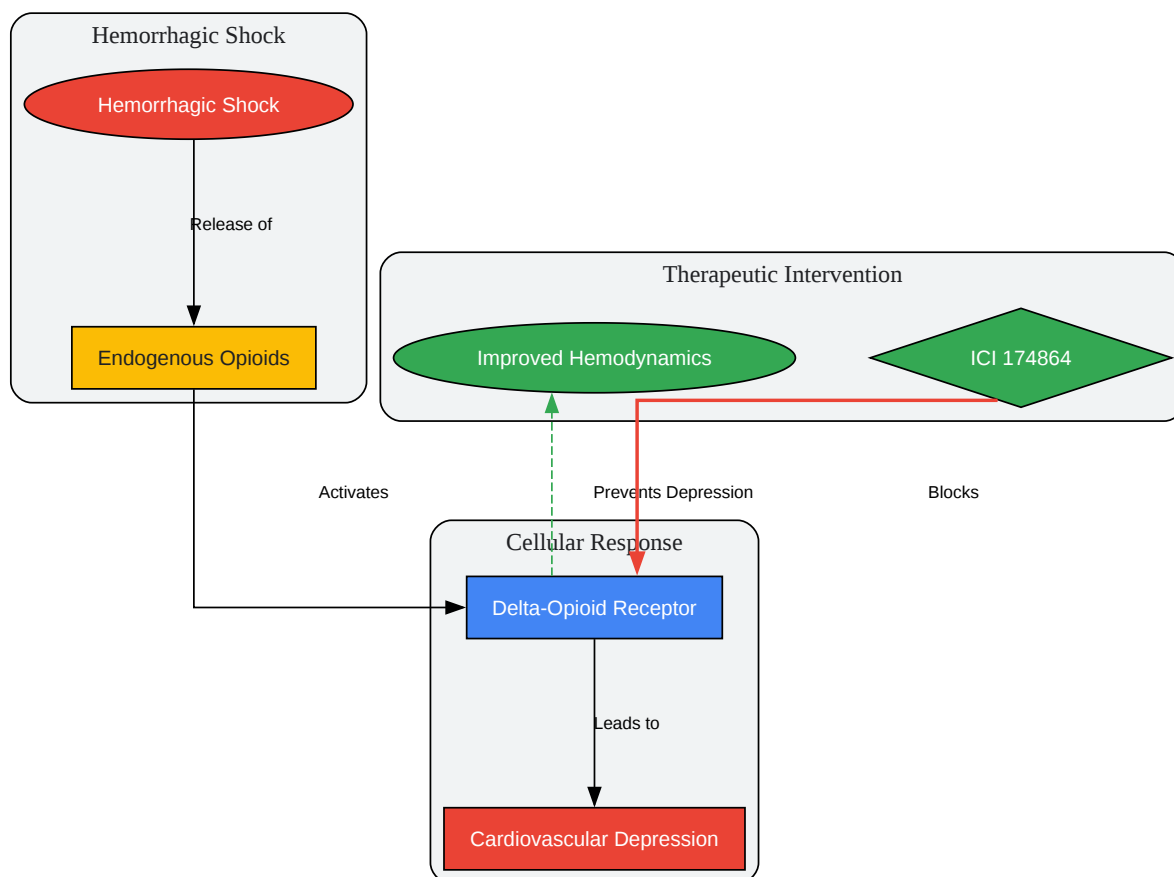
- **Dosage:** Based on dose-response studies, 3 mg/kg of **ICI 174864** has been identified as the most effective dose for improving hemodynamic parameters and survival in a rat hemorrhagic shock model.
- **Route of Administration:** **ICI 174864** is typically administered intravenously.
- **Timing of Administration:** The drug can be administered at the onset of resuscitation, either alone or in conjunction with a small volume of fluid resuscitation, such as lactated Ringer's solution.

Monitoring and Data Collection

- **Hemodynamic Parameters:** Continuous monitoring of mean arterial pressure (MAP), heart rate, and cardiac output.
- **Blood Gas Analysis:** Arterial blood samples are collected periodically to measure pH, lactate, and blood gases.
- **Survival Rate:** Animals are monitored for a set period (e.g., 8 or 24 hours) to determine the survival rate.

Visualization of Pathways and Workflows

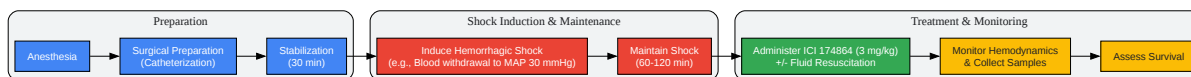
Signaling Pathway of ICI 174864 in Hemorrhagic Shock



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Caption: Signaling pathway of **ICI 174864** in hemorrhagic shock.

Experimental Workflow for Rat Hemorrhagic Shock Model



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Caption: Experimental workflow for **ICI 174864** in a rat hemorrhagic shock model.

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References

- 1. ICI 174864: a highly selective antagonist for the opioid delta-receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. δ opioid receptor antagonist, ICI 174,864, is suitable for the early treatment of uncontrolled hemorrhagic shock in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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